

# Application Notes and Protocols for Poloxamer 188 Stock Solution in Cell Culture

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## Compound of Interest

Compound Name: Poloxamer 188

Cat. No.: B1601472

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## Introduction

**Poloxamer 188**, also known by the trade name Pluronic® F-68, is a non-ionic block copolymer surfactant widely utilized in mammalian and insect cell culture.[1][2][3] Its primary function is to protect cells from hydrodynamic shear stress in suspension cultures, such as those in stirred-tank or wave bioreactors.[1][3][4][5] This protective effect is attributed to its ability to decrease surface tension, thereby reducing the energy released from bursting gas bubbles and minimizing cell-bubble interactions.[1] **Poloxamer 188** can also reduce foam formation and prevent cell adhesion to glass surfaces.[6] This document provides a detailed protocol for the preparation of a **Poloxamer 188** stock solution and summarizes its common working concentrations for various cell culture applications.

## Data Summary

The following table summarizes the recommended concentrations for **Poloxamer 188** in cell culture applications. The optimal concentration may vary depending on the specific cell line, media composition, and culture system.

Parameter	Value	Reference
Stock Solution Concentration	10% (w/v) in Milli-Q™ water or Water for Injection (WFI)	[2]
Typical Working Concentration	0.1% - 1% (w/v) or 1 - 10 g/L	[1][4][7]
Recommended Starting Concentration	1 g/L (0.1% w/v)	[1][4]
High-Shear Applications	Up to 5 g/L	[4]
Storage Temperature (Powder)	Below 30°C, away from bright light	[8]
Storage Temperature (Solution)	Room temperature or 2-8°C	[2][6]
Shelf Life (Powder)	48 months	[8]
Shelf Life (10% Solution)	18 months at 2-30°C	[6]

## Experimental Protocols

### Protocol for Preparing 10% (w/v) Poloxamer 188 Stock Solution

This protocol details the steps for preparing a sterile 10% (w/v) stock solution of **Poloxamer 188** suitable for use in cell culture.

Materials:

- **Poloxamer 188** powder (cell culture grade)
- Milli-Q™ water or Water for Injection (WFI)
- Sterile glassware (e.g., beaker, graduated cylinder)
- Sterile magnetic stir bar and stir plate
- Sterile 0.2 µm membrane filter unit (e.g., syringe filter or bottle-top filter)

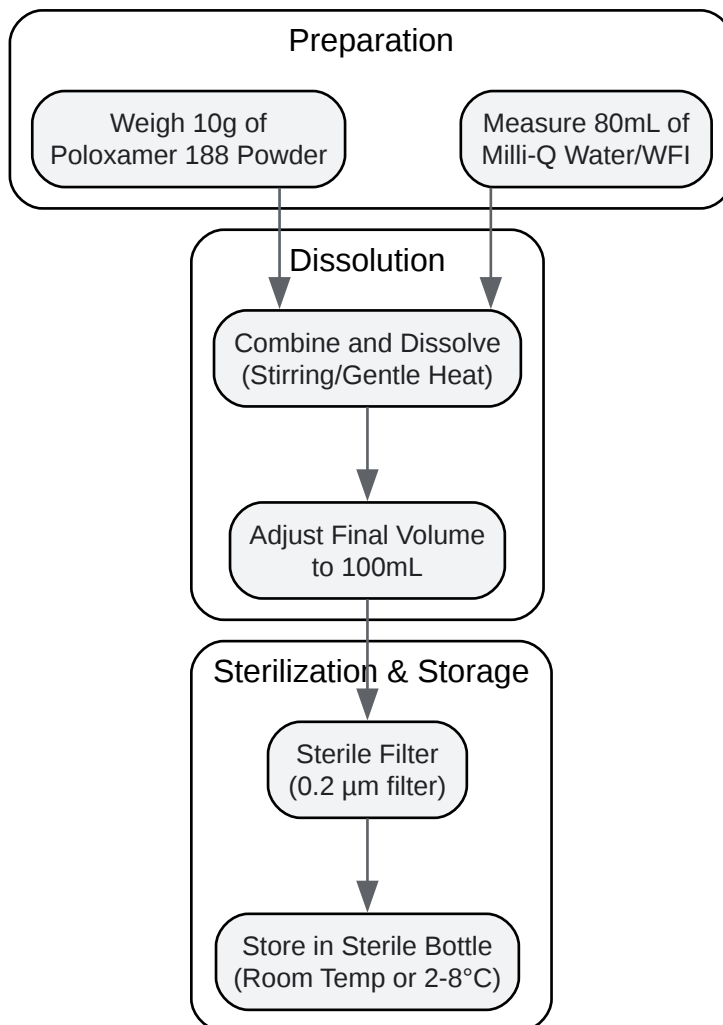
- Sterile storage bottles

#### Procedure:

- Weighing: In a sterile biological safety cabinet, weigh out 10 g of **Poloxamer 188** powder.
- Dissolution:
  - Transfer the powder to a sterile beaker containing a sterile magnetic stir bar.
  - Add approximately 80 mL of Milli-Q™ water or WFI.
  - Place the beaker on a magnetic stir plate and stir until the powder is completely dissolved. This may take some time as **Poloxamer 188** can be slow to dissolve. Gentle heating (up to 37°C) can be applied to aid dissolution, but boiling should be avoided. Sonication can also be used to promote dissolution.[\[1\]](#)
- Volume Adjustment: Once fully dissolved, transfer the solution to a sterile 100 mL graduated cylinder and adjust the final volume to 100 mL with Milli-Q™ water or WFI.
- Sterilization:
  - Aseptically filter the 10% **Poloxamer 188** solution through a sterile 0.2 µm membrane filter into a sterile storage bottle.[\[2\]](#)
  - Alternatively, the solution can be autoclaved. However, filtration is generally preferred to avoid potential heat-induced changes to the polymer. If autoclaving, typical conditions are 121°C for 15-20 minutes, but it's important to verify that this does not negatively impact the performance of the specific **Poloxamer 188** lot.[\[9\]](#)[\[10\]](#)[\[11\]](#)
- Storage: Store the sterile 10% stock solution at room temperature or 2-8°C.[\[2\]](#) Ensure the bottle is tightly sealed to prevent contamination.

## Visualizations

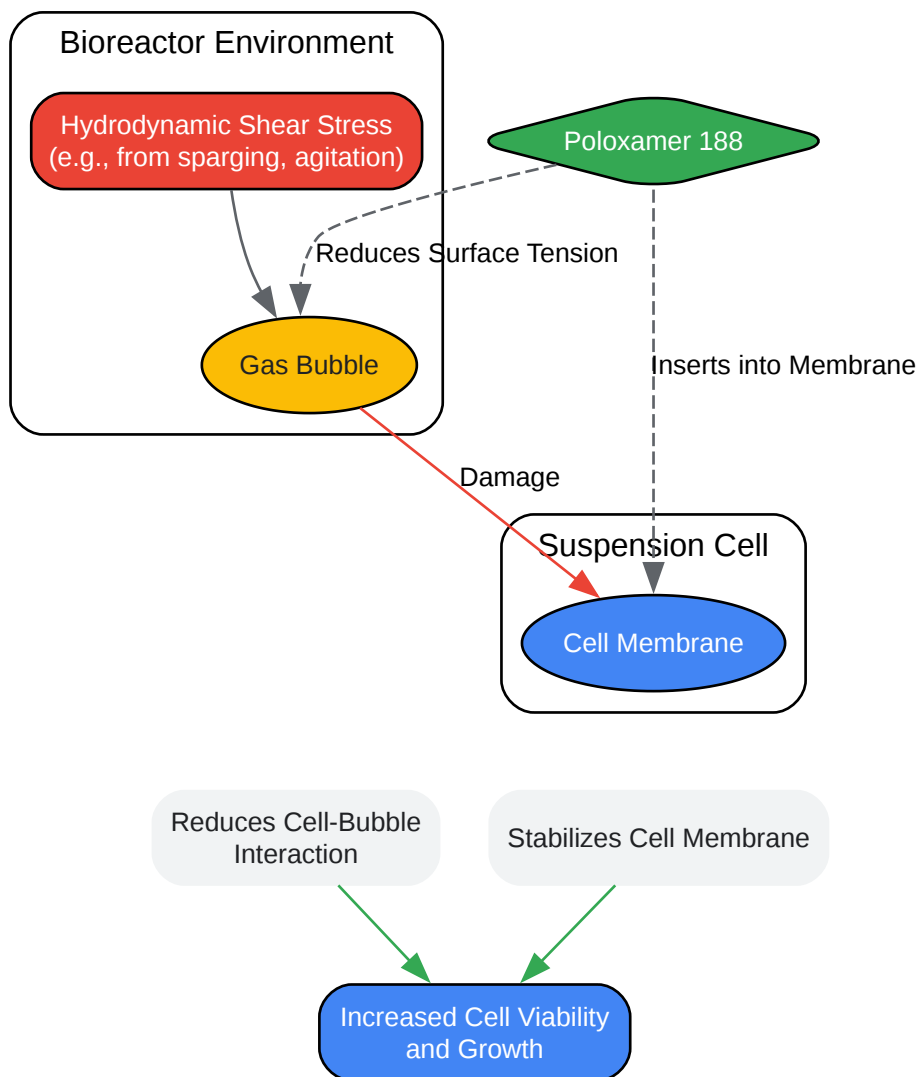
## Experimental Workflow for Poloxamer 188 Stock Solution Preparation



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Caption: Workflow for preparing a sterile 10% (w/v) **Poloxamer 188** stock solution.

## Protective Mechanism of Poloxamer 188 in Suspension Cell Culture

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Caption: Mechanism of **Poloxamer 188** in protecting cells from hydrodynamic stress.

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